

2,4-Dimethylpentane-1,2-diamine IUPAC name and synonyms

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Compound of Interest

Compound Name: 2,4-Dimethylpentane-1,2-diamine

Cat. No.: B2444229

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Technical Guide: 2,4-Dimethylpentane-1,2-diamine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2,4-Dimethylpentane-1,2-diamine**, summarizing its nomenclature, identifiers, and computed chemical properties based on available data.

Chemical Identity and Nomenclature

The compound with the structure corresponding to **2,4-dimethylpentane-1,2-diamine** is registered under the IUPAC name **2,4-dimethylpentane-1,2-diamine**.^{[1][2]} It is essential to distinguish this isomer from others, such as 2,4-dimethylpentane-2,4-diamine or 4,4-dimethylpentane-1,2-diamine, which possess different structural arrangements.^{[3][4]}

Synonyms and Identifiers:

- CAS Number: 115947-69-8^[1]

A comprehensive list of identifiers is provided in the data table below.

Chemical Properties

Currently, detailed experimental data such as melting point, boiling point, and solubility are not widely published in readily accessible literature. The information available primarily consists of computed properties derived from computational chemistry models.

Data Summary Table

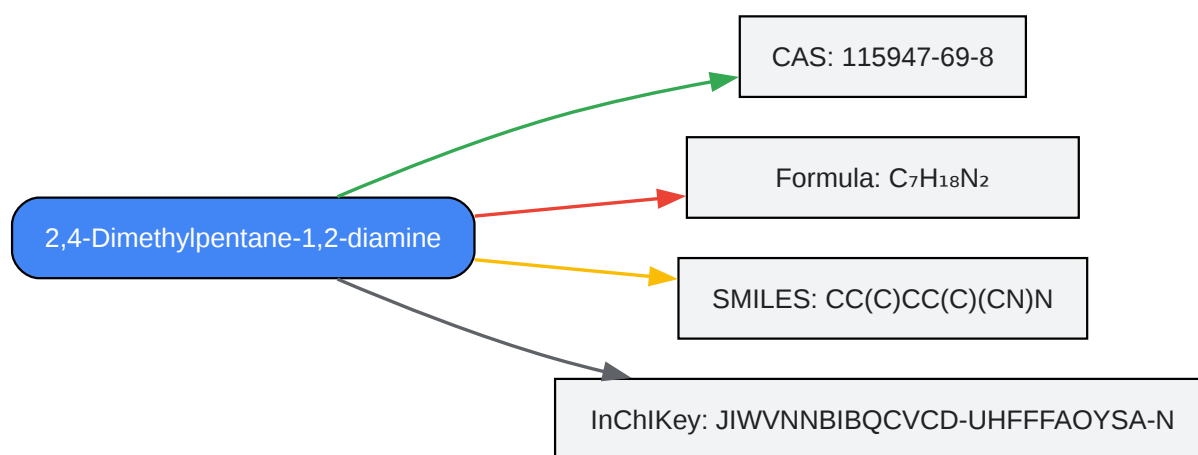
Property	Value	Source
IUPAC Name	2,4-dimethylpentane-1,2-diamine	[1] [2]
Molecular Formula	C ₇ H ₁₈ N ₂	[1] [2]
Molecular Weight	130.23 g/mol	[1]
Monoisotopic Mass	130.146998583 Da	[1] [2]
CAS Number	115947-69-8	[1]
Canonical SMILES	<chem>CC(C)CC(C)(CN)N</chem>	[1] [2]
InChI Key	JIWVNNBIBQCVCD-UHFFFAOYSA-N	[1] [2]
Topological Polar Surface Area	52 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	3	[1]
Complexity	81	[1]

Experimental Protocols

A review of publicly available scientific literature and chemical databases did not yield detailed experimental protocols for the synthesis, purification, or analysis of **2,4-dimethylpentane-1,2-diamine**. Researchers requiring this compound may need to develop a synthetic route based on analogous chemical transformations or source it from specialized chemical suppliers.

Visualization of Chemical Identifiers

The following diagram illustrates the logical relationship between the primary chemical name and its key identifiers.



Logical Relationship of 2,4-Dimethylpentane-1,2-diamine Identifiers

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Caption: Relationship between the compound name and its primary identifiers.

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References

- 1. Page loading... [guidechem.com]
- 2. PubChemLite - 2,4-dimethylpentane-1,2-diamine (C7H18N2) [pubchemlite.lcsb.uni.lu]
- 3. 4,4-Dimethylpentane-1,2-diamine | C7H18N2 | CID 62952309 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,4-Dimethylpentane-2,4-diamine | C7H18N2 | CID 22059024 - PubChem [pubchem.ncbi.nlm.nih.gov]

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